

IUPAC name for 1-Methyl-2-pyrrolidineethanol.

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Compound of Interest

Compound Name: 1-Methyl-2-pyrrolidineethanol

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An In-depth Technical Guide to 2-(1-methylpyrrolidin-2-yl)ethanol

This technical guide provides a comprehensive overview of 2-(1-methylpyrrolidin-2-yl)ethanol, a versatile chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and applications.

Chemical Identity and Properties

The formal IUPAC name for **1-Methyl-2-pyrrolidineethanol** is 2-(1-methylpyrrolidin-2-yl)ethanol[1][2][3]. It is also known by several synonyms, including N-methyl-2-(2-hydroxyethyl)pyrrolidine and 2-(n-methylpyrrolidin-2-yl)ethanol[1]. This compound is a valuable building block in the synthesis of various pharmaceutical compounds[4].

Chemical Identifiers

Identifier	Value
CAS Number	67004-64-2[1][5]
Molecular Formula	C7H15NO[1][2][5]
Molecular Weight	129.20 g/mol [1][2][5]
InChI	InChI=1S/C7H15NO/c1-8-5-2-3-7(8)4-6-9/h7,9H,2-6H2,1H3[1][3]
Canonical SMILES	CN1CCCC1CCO[1][3]

Physicochemical Properties

A summary of the key physicochemical properties of 2-(1-methylpyrrolidin-2-yl)ethanol is presented below.

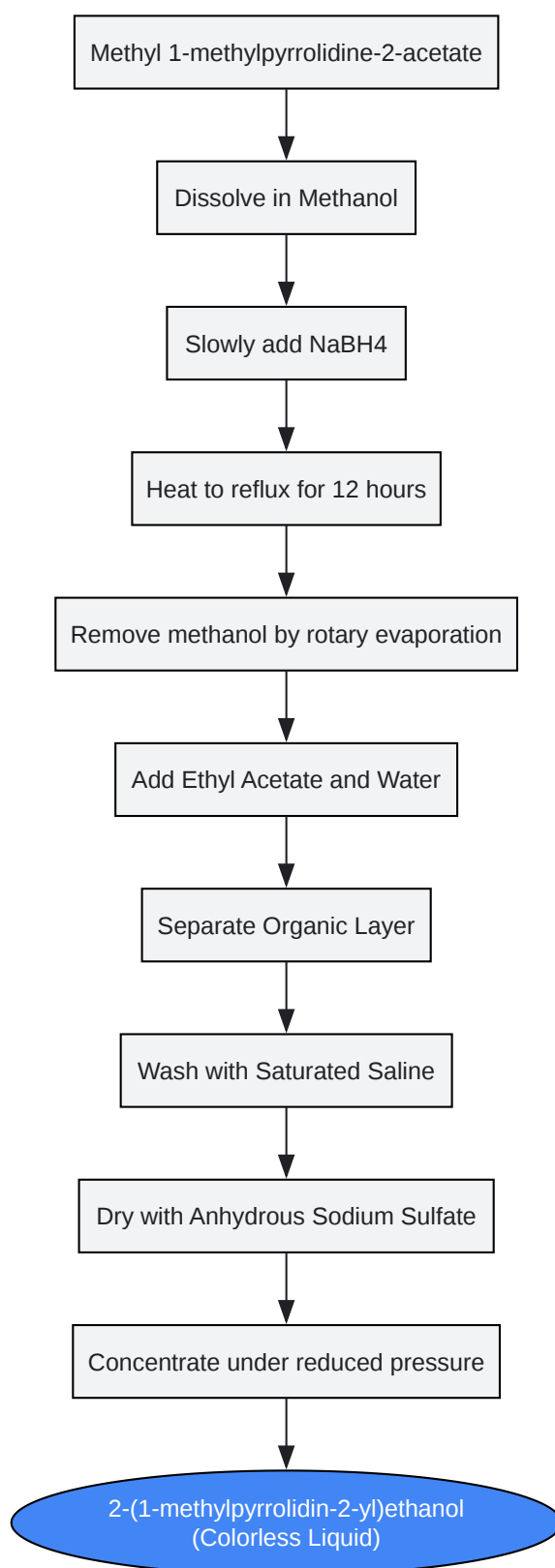
Property	Value
Appearance	Clear yellow to brownish liquid[6]
Density	1.0 ± 0.1 g/cm ³ [5]
Boiling Point	214.0 ± 0.0 °C at 760 mmHg[5]
Flash Point	84.4 ± 0.0 °C[5]
Water Solubility	Miscible[2]
LogP	0.08[5]
Refractive Index	1.469[5]
pKa	15.03 ± 0.10 (Predicted)[2]

Synthesis of 2-(1-methylpyrrolidin-2-yl)ethanol

Several synthetic routes for 2-(1-methylpyrrolidin-2-yl)ethanol have been reported. The following sections detail some of the established experimental protocols.

Synthesis via Reduction of Methyl 1-methylpyrrolidine-2-acetate

A common method involves the reduction of a carboxylate precursor.



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Synthesis of 2-(1-methylpyrrolidin-2-yl)ethanol.

Experimental Protocol:

- Weigh 5.0 g of methyl 1-methylpyrrolidine-2-acetate and place it in a round-bottomed flask.
- Add 50 mL of methanol to dissolve the starting material.[\[6\]](#)
- Slowly add 2.0 g of sodium borohydride (NaBH₄) to the solution.[\[6\]](#)
- Heat the reaction mixture to reflux and maintain for 12 hours.[\[6\]](#)
- After the reaction is complete, remove the methanol by rotary evaporation under reduced pressure.[\[6\]](#)
- To the residue, add 50 mL of ethyl acetate and 50 mL of water.[\[6\]](#)
- Transfer the mixture to a separatory funnel, shake well, and allow the layers to separate.
- Collect the organic layer and wash it with saturated saline solution.[\[6\]](#)
- Dry the organic layer with anhydrous sodium sulfate.[\[6\]](#)
- Filter to remove the desiccant and concentrate the organic solvent under reduced pressure to obtain the final product as a colorless liquid.[\[6\]](#)

Alternative Synthesis Methods

Research has explored other synthetic pathways, including:

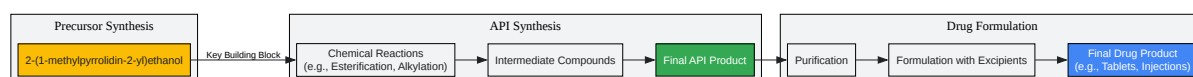
- Lithium aluminum hydride reduction of ethyl ecgoninate: This was reported as a preferred procedure in one study.[\[7\]](#)
- Reaction of Δ -pyrrolmagnesium bromide with ethylene oxide: This is followed by catalytic reduction and N-methylation, though it has been noted to produce poor yields.[\[7\]](#)
- N-methylation of 2-pyrrolidineethanol: This involves the preparation of the precursor through the reaction of methyl ethyl β -keto adipate.[\[7\]](#)

Applications in Drug Development

2-(1-methylpyrrolidin-2-yl)ethanol is a crucial intermediate in the pharmaceutical industry[4][6]. Its chemical structure makes it a valuable precursor for a variety of pharmaceutical compounds[4].

Synthesis of Active Pharmaceutical Ingredients (APIs)

This compound serves as a key building block in the synthesis of several APIs. Notable examples include its use in the production of aripiprazole hydrochloride, a medication for mental health disorders, and chlorpheniramine, used to treat allergic conditions[4]. It is also used in the synthesis of Clemastine, an antihistamine[6][7].



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Role in API Synthesis and Drug Formulation.

Research and Development

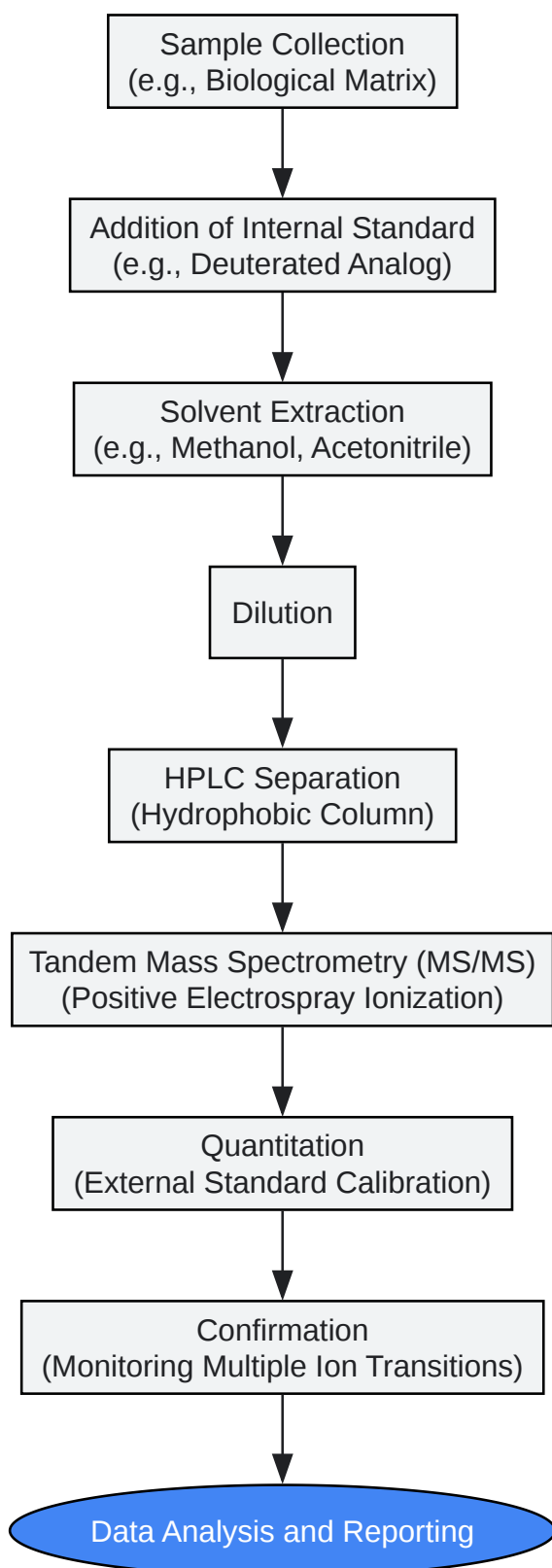
In laboratory settings, researchers utilize 2-(1-methylpyrrolidin-2-yl)ethanol for the exploration and development of new therapeutic agents[4]. Its high purity is essential for ensuring the accuracy and reproducibility of research and development efforts[4].

Biological Activity and Signaling Pathways

Currently, there is limited publicly available information specifically detailing the signaling pathways directly modulated by 2-(1-methylpyrrolidin-2-yl)ethanol. Its primary role described in the literature is that of a chemical intermediate in the synthesis of pharmacologically active molecules. The biological activity and mechanism of action would be characteristic of the final API it is used to synthesize.

Analytical Methods

While specific analytical protocols for 2-(1-methylpyrrolidin-2-yl)ethanol are not extensively detailed in the provided results, a general workflow for the analysis of a related compound, N-methyl-2-pyrrolidone (NMP), in a biological matrix using HPLC-MS/MS can be adapted. This provides a framework for developing a quantitative analytical method.



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Generalized Analytical Workflow for Quantification.

Experimental Protocol Outline (based on NMP analysis):

- **Sample Preparation:** An internal standard (e.g., a deuterated version of the analyte) is added to the sample (e.g., bovine liver)[8].
- **Extraction:** The analyte is extracted from the matrix using organic solvents such as methanol and acetonitrile[8].
- **Dilution:** The extract is diluted to an appropriate concentration for analysis[8].
- **Chromatographic Separation:** The diluted extract is injected into a high-performance liquid chromatography (HPLC) system, typically with a hydrophobic column, to separate the analyte from other components[8].
- **Detection and Quantitation:** The analyte is detected using tandem mass spectrometry (MS/MS) with positive electrospray ionization. Quantitation is achieved by creating an external standard calibration curve of the peak area ratio of the analyte to the internal standard versus concentration[8].
- **Confirmation:** The identity of the analyte is confirmed by monitoring multiple precursor-to-product ion transitions and comparing their ratios to those of a known standard[8].

Safety and Handling

2-(1-methylpyrrolidin-2-yl)ethanol is classified as harmful if swallowed, causes skin irritation, and causes serious eye damage[1][9]. Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical[9]. It should be stored in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition[3].

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